

Physical properties of 2-Propyl-1,3-oxathiolane (boiling point, density)

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Compound of Interest		
Compound Name:	2-Propyl-1,3-oxathiolane	
Cat. No.:	B15482759	Get Quote

Technical Guide: Physical Properties of 2-Propyl-1,3-oxathiolane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Propyl-1,3-oxathiolane**, specifically its boiling point and density. This document is intended to serve as a reference for researchers and professionals involved in chemical synthesis, drug development, and materials science.

Core Physical Properties

The experimentally determined physical properties of **2-Propyl-1,3-oxathiolane** are summarized in the table below. These values are critical for a variety of applications, including reaction condition planning, purification process design, and formulation development.

Physical Property	Value	Conditions
Boiling Point	193.4°C	at 760 mmHg
Density	0.991 g/cm ³	Not Specified

Experimental Protocols



While specific experimental protocols for the determination of the physical properties of **2- Propyl-1,3-oxathiolane** are not detailed in the available literature, the following are standard methodologies employed for such characterizations of liquid organic compounds.

Boiling Point Determination (Capillary Method)

A common and reliable method for determining the boiling point of a small quantity of a liquid is the capillary method.

Methodology:

- A small amount of the **2-Propyl-1,3-oxathiolane** sample is placed in a small-diameter test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube is then attached to a thermometer and heated in a controlled manner, typically
 using a Thiele tube or a melting point apparatus with a heating block.
- As the temperature rises, the air trapped in the capillary tube expands and escapes, forming a stream of bubbles.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid is drawn into the capillary tube. This occurs when the vapor pressure of the sample equals the external atmospheric pressure.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it.

Methodology:

• A clean and dry pycnometer is weighed accurately (m1).

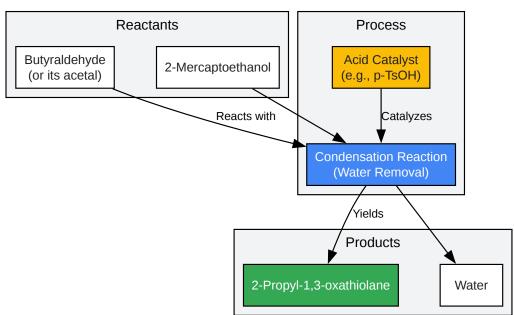


- The pycnometer is filled with distilled water of a known temperature and weighed again (m₂).
 The density of water at this temperature (ρ water) is known.
- The pycnometer is then emptied, dried, and filled with **2-Propyl-1,3-oxathiolane** at the same temperature and weighed (m₃).
- The volume of the pycnometer (V) can be calculated using the mass and density of the water: $V = (m_2 m_1) / \rho$ _water.
- The density of the 2-Propyl-1,3-oxathiolane (ρ_sample) is then calculated using its mass and the determined volume of the pycnometer: ρ_sample = (m₃ - m₁) / V.

Synthesis Pathway Overview

2-Propyl-1,3-oxathiolane is a heterocyclic compound that can be synthesized through the condensation reaction of an aldehyde or its corresponding acetal with 2-mercaptoethanol. The general synthetic approach is illustrated in the following diagram.





General Synthesis of 2-Substituted-1,3-oxathiolanes

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Caption: General reaction scheme for the synthesis of **2-Propyl-1,3-oxathiolane**.

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